

O-Desacetyl-N-desmethyl Diltiazem-d3: An In-depth Technical Guide

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Compound of Interest

Compound Name: O-Desacetyl-N-desmethyl Diltiazem-d3

Cat. No.: B15622533

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Introduction

O-Desacetyl-N-desmethyl Diltiazem-d3 is a stable, deuterium-labeled isotopologue of O-Desacetyl-N-desmethyl Diltiazem, a metabolite of the widely prescribed calcium channel blocker, Diltiazem. Its primary application in research and drug development is as an internal standard for the quantitative analysis of diltiazem and its metabolites in biological matrices by mass spectrometry. The incorporation of three deuterium atoms provides a distinct mass shift, enabling precise and accurate quantification through isotope dilution mass spectrometry, without altering the chemical properties of the molecule. This technical guide provides a comprehensive overview of its properties, analytical applications, and the metabolic pathways of its parent compound.

Chemical and Physical Properties

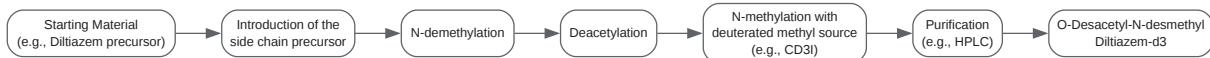
O-Desacetyl-N-desmethyl Diltiazem-d3 is structurally identical to its unlabeled counterpart, with the exception of the three deuterium atoms. This isotopic substitution results in a nominal mass increase of 3 Da.

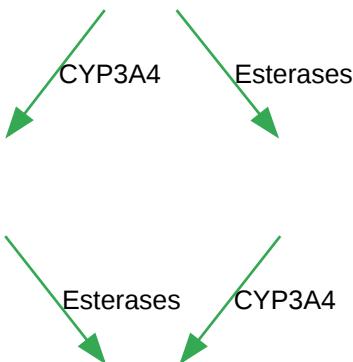
Property	Value
Chemical Name	(2S,3S)-3-hydroxy-2-(4-methoxyphenyl)-5-(2-(methylamino-d3)ethyl)-2,3-dihydro-1,5-benzothiazepin-4(5H)-one
Molecular Formula	C ₁₉ H ₁₉ D ₃ N ₂ O ₃ S
Molecular Weight	361.49 g/mol
Appearance	Pale yellow solid
CAS Number	Not available (unlabeled is 86408-44-8)
Solubility	Soluble in methanol, acetonitrile, and DMSO

Synthesis

The synthesis of **O-Desacetyl-N-desmethyl Diltiazem-d3** involves the preparation of the unlabeled metabolite followed by or during which deuterium is incorporated. A general synthetic approach for diltiazem metabolites has been described, and the introduction of the d3-methylamino group is a key step for this specific isotopologue.

Conceptual Synthesis Workflow:



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- To cite this document: BenchChem. [O-Desacetyl-N-desmethyl Diltiazem-d3: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15622533#what-is-o-desacetyl-n-desmethyl-diltiazem-d3>

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